

Laidlomycin: A Technical Guide to its Discovery, Origin, and Properties

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Compound of Interest

Compound Name: *Laidlomycin*

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Abstract

Laidlomycin is a polyether ionophore antibiotic with significant applications in veterinary medicine, particularly in the cattle industry. Produced by species of *Streptomyces*, this complex natural product selectively transports ions across cell membranes, leading to disruptions in cellular function and, ultimately, antimicrobial effects. This technical guide provides an in-depth overview of the discovery, origin, and biological properties of **laidlomycin**, with a focus on its producing organisms, isolation and purification methods, structural elucidation, and mode of action. Detailed experimental protocols, quantitative data, and pathway visualizations are included to support further research and development.

Discovery and Origin

Laidlomycin was first reported as a new antimycoplasmal polyether antibiotic in 1974.^[1] It is a natural product of fermentation by specific strains of actinomycete bacteria. The primary producing organisms identified in the literature are *Streptomyces* sp. CS684 and *Streptoverticillium eurocidicum*.^[2] A culture broth of *Streptomyces* sp. CS684 demonstrated antibacterial activity against methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).

Physicochemical Properties

Laidlomycin is a white solid substance with the molecular formula C₃₇H₆₂O₁₂.^[3] Its chemical structure and other key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₇ H ₆₂ O ₁₂	^[3]
Molecular Weight	698.9 g/mol	^[4]
Melting Point	151-153°C	^[3]
Appearance	White solid	^[3]
CAS Number	56283-74-0	^[4]

Biological Activity and Efficacy

Laidlomycin exhibits a range of biological activities, primarily as an antimicrobial agent. Its propionate derivative, **laidlomycin** propionate potassium, is widely used as a feed additive for cattle to improve feed efficiency and promote weight gain.^[5]

Antimicrobial Activity

Laidlomycin is active against Gram-positive bacteria.^[6] Its efficacy against MRSA and VRE has been noted.^[6] The mechanism of action involves the disruption of ion gradients across the cell membranes of susceptible microorganisms.^[7]^[8] This leads to an expenditure of cellular energy to maintain ionic equilibrium, ultimately inhibiting growth and leading to cell death.^[7]

Efficacy in Cattle

Laidlomycin propionate is effective in improving feed efficiency and increasing the rate of weight gain in cattle fed in confinement for slaughter.^[5] The recommended dosage for this application is typically between 5 to 10 g/ton of feed.^[5] Studies have shown that **laidlomycin** propionate can increase average daily gain and improve feed conversion in both steers and heifers. It has also been shown to reduce the severity of ruminal acidosis in cattle transitioning to high-grain diets.

The following table summarizes the effects of **laidlomycin** propionate on cattle performance from a meta-analysis of multiple studies.

Parameter	Effect of Laidlomycin Propionate	Reference
Average Daily Gain (ADG)	Increased	[9]
Dry Matter Intake (DMI)	Increased	
Feed Efficiency (FE)	Improved	[9]
Hot Carcass Weight (HCW)	Increased	

Experimental Protocols

Fermentation and Isolation of Laidlomycin

A general protocol for the production and isolation of **laidlomycin** from a fermentation broth of *Streptovercillium eurocidicum* is outlined below.[2]

Protocol:

- **Fermentation:** Cultivate *Streptovercillium eurocidicum* in a nutrient-rich aqueous broth containing assimilable sources of carbon and nitrogen.
- **pH Adjustment:** Adjust the pH of the fermentation broth to approximately 10 to 13 using a strong base (e.g., sodium hydroxide). This will cause the formation of an emulsion.
- **Centrifugation:** Centrifuge the emulsion to separate it into an aqueous layer and a wet solid layer containing the **laidlomycin**.
- **Washing (Optional):** The wet solid layer can be washed with water to remove soluble fermentation by-products.
- **Drying:** Dry the wet solid layer to remove water, resulting in a dry solid containing **laidlomycin**.

Purification of Laidlomycin

The solid material obtained from the isolation protocol can be further purified using standard techniques such as:[2]

- Solvent extraction
- Precipitation
- Salt formation
- Crystallization
- Column chromatography

Structure Elucidation

The chemical structure of **laidlomycin** has been determined using a combination of spectroscopic techniques.

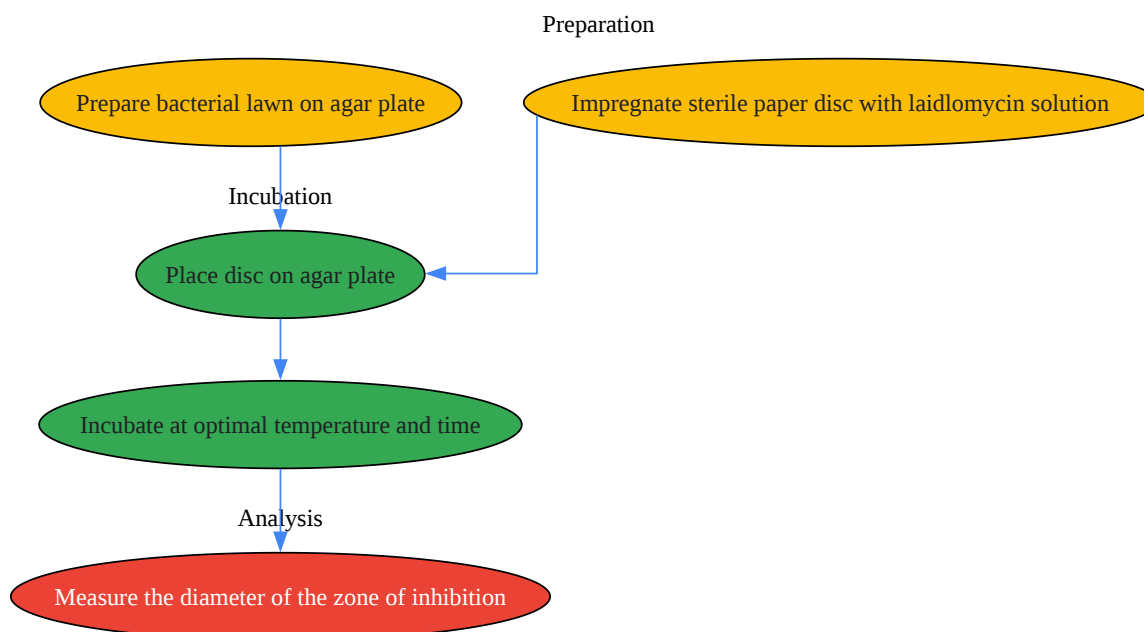
Methodology:

- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of 1D and 2D NMR experiments, including ¹H NMR, ¹³C NMR, COSY, HMQC, and HMBC, are employed to elucidate the connectivity of atoms and the overall three-dimensional structure of **laidlomycin**.^[3]^[10]

Antimicrobial Susceptibility Testing

The antimicrobial activity of **laidlomycin** can be quantified using standard methods such as the disk diffusion assay (Kirby-Bauer method) or by determining the Minimum Inhibitory Concentration (MIC).

Disk Diffusion Assay Workflow:



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Caption: Workflow for determining antimicrobial susceptibility using the disk diffusion method.

Mode of Action and Biosynthesis

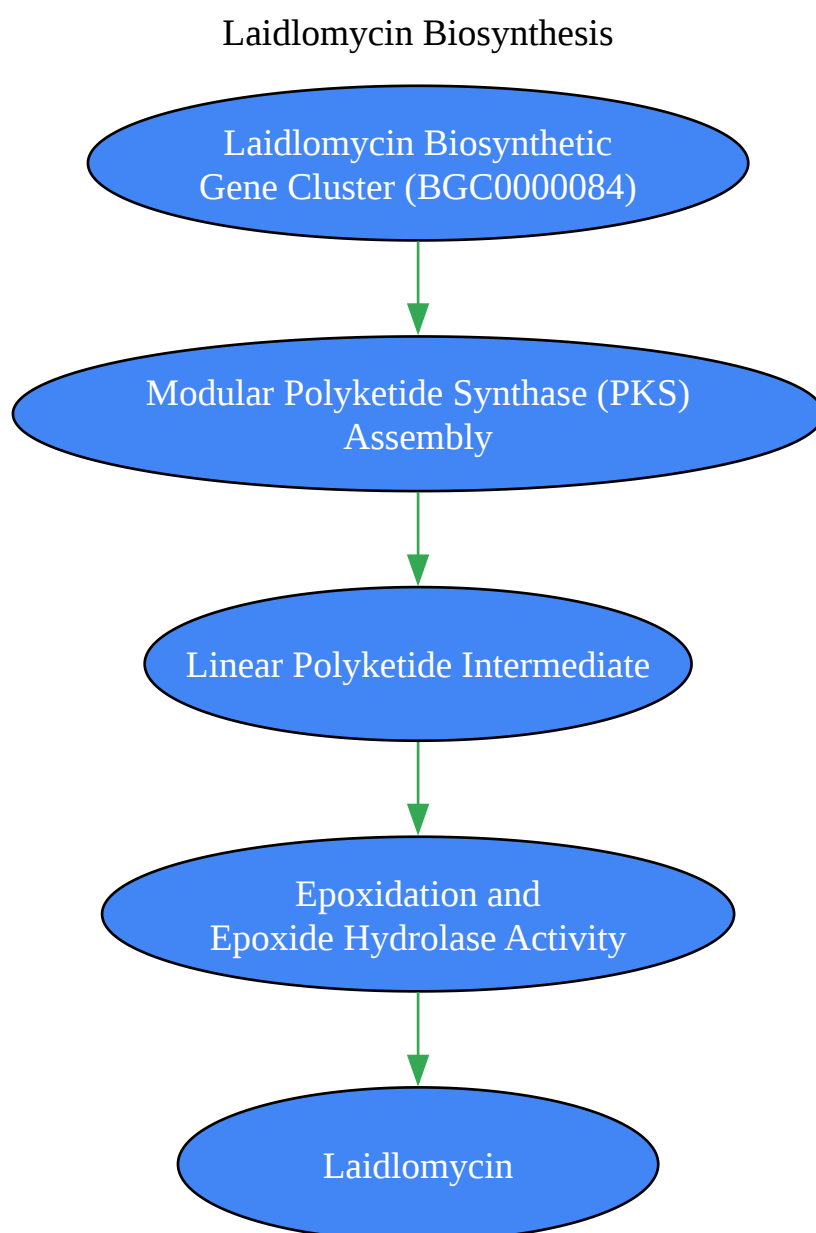
Ionophore Mode of Action

Laidlomycin, as a carboxylic polyether ionophore, functions by transporting cations across biological membranes.^{[7][8][11]} This process disrupts the natural ion gradients essential for various cellular processes, including nutrient transport and energy metabolism.^{[7][8]}

Caption: Generalized mechanism of action for a cation-transporting ionophore like **laidlomycin**.

Biosynthesis of Laidlomycin

The biosynthesis of polyether antibiotics like **laidlomycin** is a complex process involving modular polyketide synthases (PKS).[12] The **laidlomycin** biosynthetic gene cluster has been identified in *Streptomyces* sp. CS684 and is available in the MIBiG database under accession number BGC0000084.[13] The biosynthesis involves the assembly of a polyketide backbone which is subsequently modified by enzymes such as epoxidases and epoxide hydrolases to form the characteristic cyclic ether structures.[12]



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References

- 1. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- 2. US20110082303A1 - Process for the manufacture of laidlomycin - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. Laidlomycin | C₃₇H₆₂O₁₂ | CID 71454116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. animaldrugsatfda.fda.gov [animaldrugsatfda.fda.gov]
- 6. mdpi.com [mdpi.com]
- 7. AN285/AN285: Application of Ionophores in Cattle Diets [edis.ifas.ufl.edu]
- 8. Ionophores Use in Animals - Pharmacology - MSD Veterinary Manual [msdvetmanual.com]
- 9. extension.okstate.edu [extension.okstate.edu]
- 10. Structure Elucidation of Antibiotics by Nmr Spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. agscientific.com [agscientific.com]
- 12. The enzymology of polyether biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. BGC0000084 [mibig.secondarymetabolites.org]
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